

An In-depth Technical Guide to the Chemical Properties of alpha-D-Erythrofuranose

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Compound of Interest

Compound Name: *alpha-D-Erythrofuranose*

CAS No.: 72599-80-5

Cat. No.: B15721058

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and physical properties of **alpha-D-Erythrofuranose**, a key four-carbon aldose sugar. While existing as one of several isomers in equilibrium, this furanose form plays a role in various biochemical processes. This document details its known characteristics, experimental protocols for its synthesis and analysis, and its involvement in significant metabolic pathways.

Core Chemical and Physical Properties

Alpha-D-Erythrofuranose is the five-membered ring isomer of D-erythrose. In aqueous solutions, it exists in equilibrium with its pyranose (six-membered ring) form and the open-chain aldehyde form. Due to this equilibrium, many of the reported physical properties are for D-erythrose as a whole.

Quantitative Data Summary

Property	Value	Source(s)
Molecular Formula	C ₄ H ₈ O ₄	[1][2]
Molecular Weight	120.10 g/mol	[1][3]
IUPAC Name	(2S,3R,4R)-oxolane-2,3,4-triol	[1]
CAS Number	72599-80-5	[1]
Physical State	Typically encountered as a viscous, colorless syrup.	[4][5]
Melting Point	Data for the isolated alpha-D-erythrofuranose is not readily available; D-erythrose has a reported melting point of <25 °C.	[6][7]
Boiling Point	Data for the isolated alpha-D-erythrofuranose is not readily available; a boiling point of 144.07 °C (rough estimate) has been reported for D-erythrose.	[8]
Solubility	Fully miscible in water; soluble in DMSO and methanol.	[3][4][6]
XLogP3	-2.2	[6]
Topological Polar Surface Area	69.9 Å ²	[1]

Spectral Data

¹³C NMR Spectrum

The ¹³C NMR spectrum of **alpha-D-Erythrofuranose** provides key information about its carbon skeleton. The spectrum is available in the PubChem database.[1]

Experimental Protocols

Synthesis of D-Erythrose from D-Glucose via Oxidative Cleavage

This protocol describes a common method for the synthesis of D-erythrose from the readily available D-glucose, which will yield a mixture of anomers including **alpha-D-Erythrofuranose**.

Materials:

- D-Glucose
- Lead tetraacetate ($\text{Pb}(\text{OAc})_4$)
- Glacial acetic acid
- Potassium iodide
- Hydrochloric acid (0.1 M)

Procedure:

- Dissolve D-glucose in glacial acetic acid.
- Slowly add a solution of lead (IV) acetate in glacial acetic acid to the D-glucose solution over 2 hours, maintaining the temperature at 20-25°C.
- Monitor the reaction using thin-layer chromatography (TLC) until all the D-glucose is consumed.
- Quench the reaction by adding an excess of a saturated potassium iodide solution to decompose any unreacted lead tetraacetate.
- Remove the resulting lead iodide precipitate by filtration.
- Concentrate the filtrate under reduced pressure to remove the acetic acid.
- To the resulting syrup, add 0.1 M hydrochloric acid and heat at 60°C for 4 hours to hydrolyze the intermediate di-O-formyl-D-erythrose.

- The resulting aqueous solution contains D-erythrose, which can be further purified by chromatographic methods.[\[1\]](#)

General Protocol for the Analysis of α -D-Erythrofuranose by High-Performance Liquid Chromatography (HPLC)

This protocol outlines a general method for the analysis of monosaccharides, which can be adapted for **α -D-Erythrofuranose**.

Instrumentation and Columns:

- A high-performance liquid chromatograph equipped with a refractive index detector.
- An amino-bonded silica or ion-exchange column suitable for carbohydrate analysis.

Mobile Phase:

- An isocratic mobile phase of acetonitrile and water (e.g., 80:20 v/v) is commonly used. The exact ratio may need to be optimized.

Sample Preparation:

- If the sample is a complex mixture, an extraction step may be necessary to isolate the carbohydrate fraction.
- Dissolve a known amount of the sample in the mobile phase.
- Filter the sample through a 0.45 μ m syringe filter before injection.

Chromatographic Conditions:

- Flow rate: Typically 1.0 mL/min.
- Column temperature: Maintained at a constant temperature, for example, 30°C.
- Injection volume: 10-20 μ L.

Analysis:

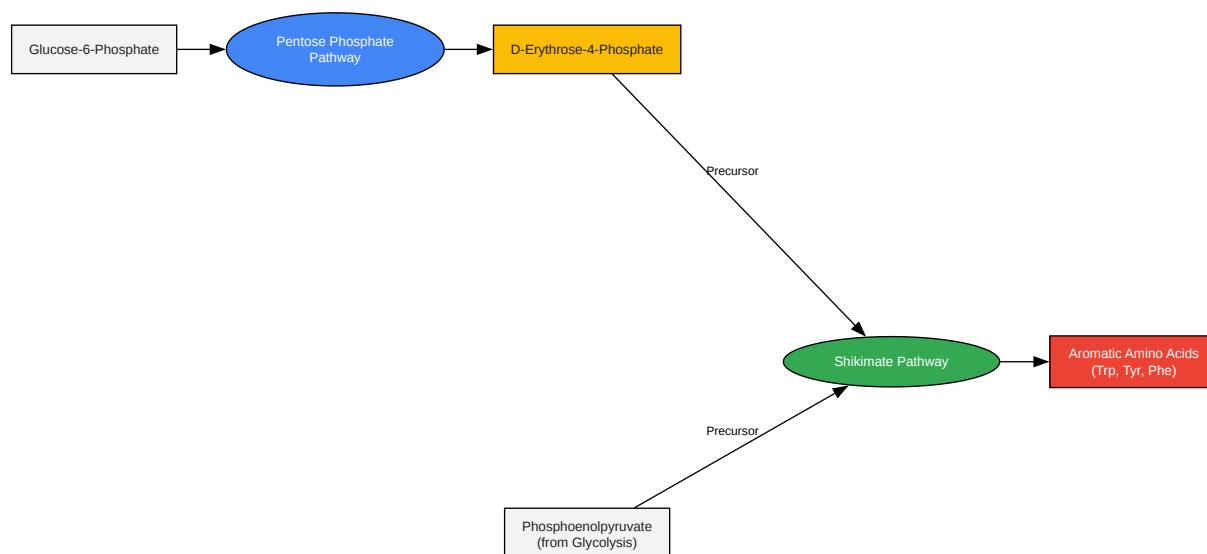
- The retention time of the **alpha-D-Erythrofuranose** peak is compared to that of a known standard for identification.
- Quantification is achieved by integrating the peak area and comparing it to a calibration curve prepared with standards of known concentrations.^[9]^[10]

Biological Significance and Metabolic Pathways

D-Erythrose, and specifically its phosphorylated form D-erythrose-4-phosphate, is a crucial intermediate in central metabolism.^[11]^[12] It plays a key role in the pentose phosphate pathway and serves as a precursor for the biosynthesis of aromatic amino acids.^[2]^[11]

Role in the Pentose Phosphate Pathway and Aromatic Amino Acid Biosynthesis

The following diagram illustrates the central role of D-erythrose-4-phosphate in these interconnected pathways.



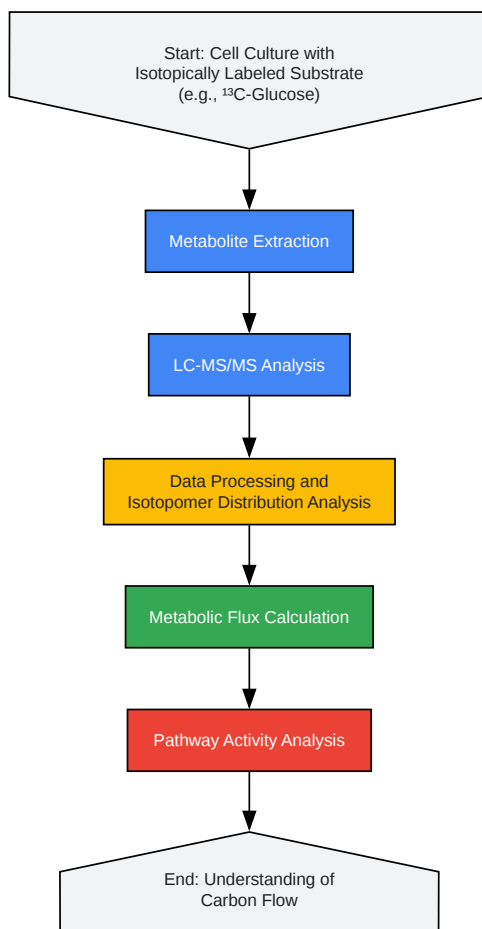
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Caption: Metabolic fate of D-Erythrose-4-Phosphate.

The diagram above outlines how D-glucose-6-phosphate enters the pentose phosphate pathway, leading to the formation of D-erythrose-4-phosphate.^[11] This intermediate, along with phosphoenolpyruvate from glycolysis, serves as a key precursor for the shikimate pathway, which is responsible for the biosynthesis of the aromatic amino acids tryptophan, tyrosine, and phenylalanine in microorganisms and plants.^{[11][12]}

Experimental Workflow for Metabolic Flux Analysis

The importance of D-erythrose-4-phosphate in central metabolism makes it a target for metabolic flux analysis to understand the flow of carbon through these pathways.



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